

# Hdac-IN-30 cell-based assay guide

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## Compound of Interest

Compound Name: Hdac-IN-30

Cat. No.: B12417046

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## Application Notes: Hdac-IN-30

### Introduction

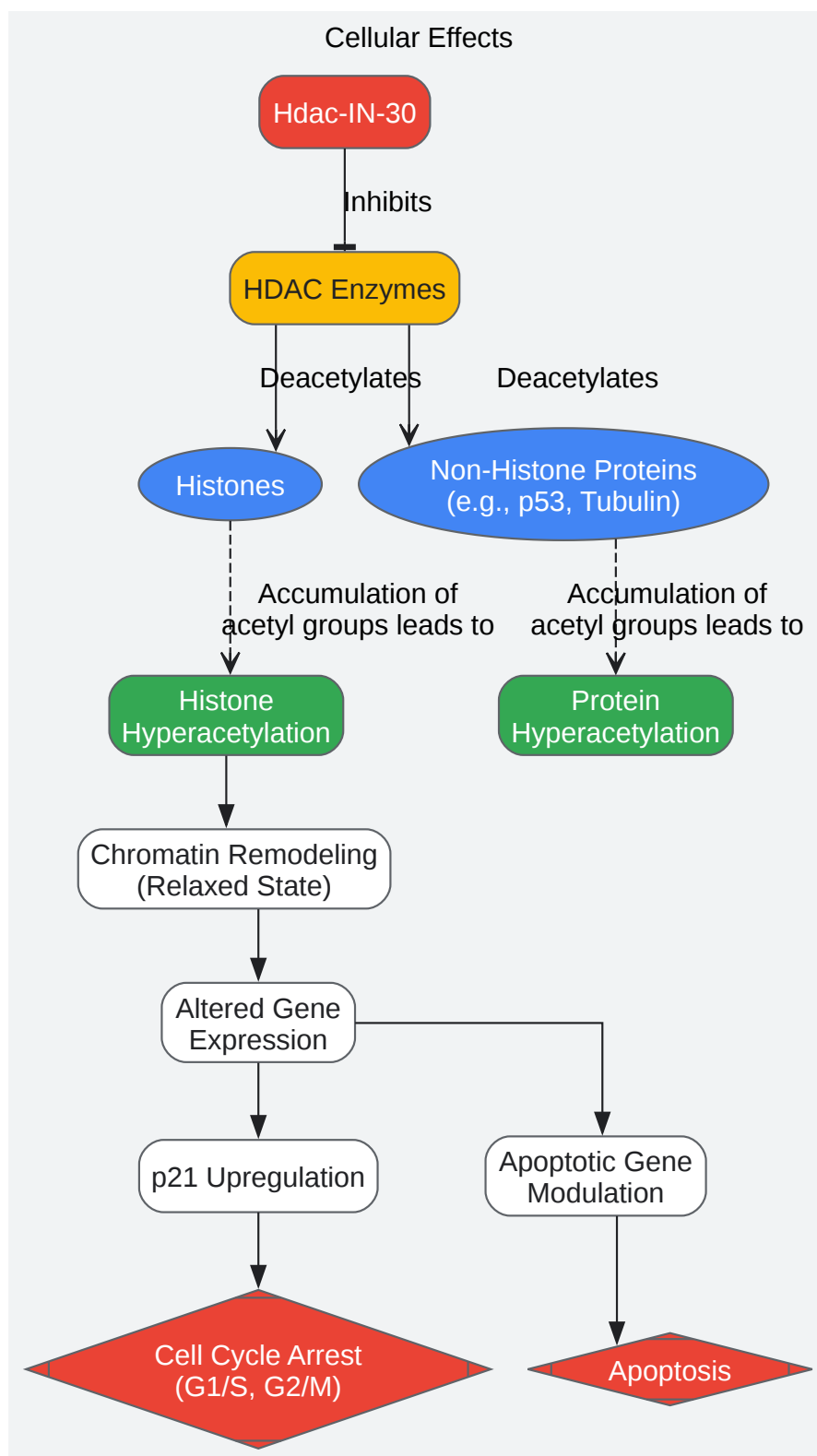
**Hdac-IN-30** is a novel small molecule inhibitor of histone deacetylases (HDACs). HDACs are a class of enzymes that play a critical role in epigenetic regulation by removing acetyl groups from lysine residues on histones and other non-histone proteins.[1][2][3][4] This deacetylation leads to a more condensed chromatin structure, restricting access of transcription factors to DNA and generally resulting in transcriptional repression.[2][3] In various cancers, HDACs are often overexpressed or dysregulated, contributing to uncontrolled cell proliferation and survival.[5][6] **Hdac-IN-30**, by inhibiting HDAC activity, induces histone hyperacetylation, which remodels chromatin to a more relaxed state, thereby altering gene expression to induce outcomes such as cell cycle arrest, differentiation, and apoptosis in cancer cells.[1][2][4][7]

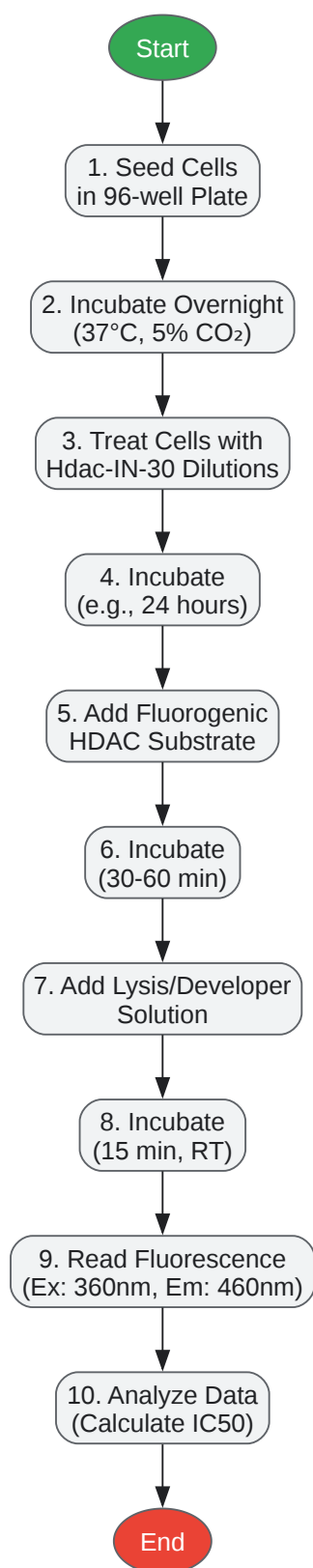
### Mechanism of Action

**Hdac-IN-30** exerts its biological effects by blocking the catalytic activity of HDAC enzymes. This inhibition leads to an accumulation of acetylated histones (hyperacetylation), which neutralizes their positive charge and weakens the electrostatic interaction with negatively charged DNA.[2] The resulting "open" chromatin structure allows for the transcription of previously silenced genes, including critical tumor suppressor genes and cell cycle inhibitors like p21.[2][5][7] Furthermore, **Hdac-IN-30** also increases the acetylation of non-histone proteins, such as transcription factors (e.g., p53) and chaperone proteins, affecting their stability and activity, which contributes to its anti-tumor effects.[1][2][7] The downstream

consequences include the induction of apoptosis through both intrinsic and extrinsic pathways and the arrest of the cell cycle, primarily at the G1/S or G2/M phases.[1][5][8]

## Signaling Pathway of Hdac-IN-30





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